

Revolutionizing Eicosanoid Profiling: A Detailed UPLC-MS/MS Method

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Compound of Interest

Compound Name: 11(S)-Hepe

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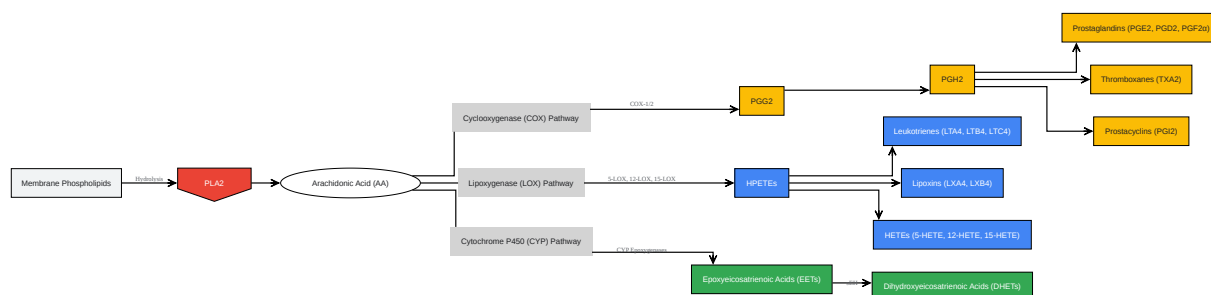
This application note provides a comprehensive protocol for the profiling of eicosanoids using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). Eicosanoids are a large family of signaling molecules derived from polyunsaturated fatty acids that play crucial roles in inflammation, immunity, and cardiovascular function.[1][2] Accurate and sensitive quantification of these lipid mediators is essential for understanding disease pathogenesis and for the development of novel therapeutics.

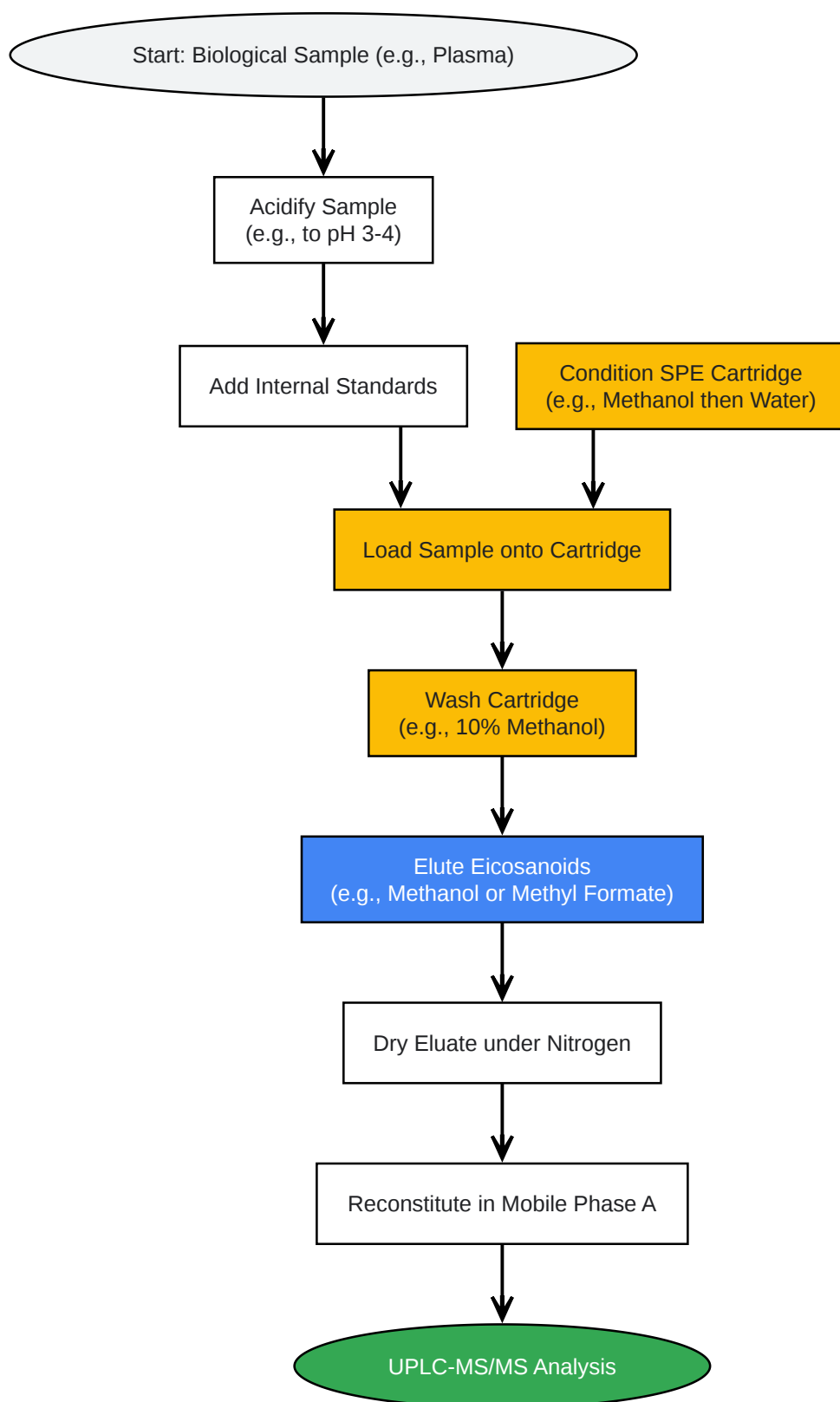
Introduction

Eicosanoids are synthesized via three major enzymatic pathways: the cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP) pathways.[1][2][3] These pathways convert arachidonic acid (AA) and other polyunsaturated fatty acids into a diverse array of bioactive lipids, including prostaglandins, thromboxanes, leukotrienes, and hydroxyeicosatetraenoic acids (HETEs).[4][5] Due to their low endogenous concentrations and structural similarity, the simultaneous analysis of a broad range of eicosanoids presents a significant analytical challenge.[2][6] UPLC-MS/MS has emerged as the gold standard for eicosanoid analysis, offering high sensitivity, selectivity, and throughput.[7][8]

Eicosanoid Signaling Pathways

The enzymatic conversion of arachidonic acid leads to the production of various eicosanoids that mediate complex biological processes.^[4] The major pathways are initiated by the release of arachidonic acid from membrane phospholipids by phospholipase A2 (PLA2).^[4]





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